

Application Notes and Protocols for Supercritical Carbon Dioxide Dyeing with Disperse Dyes

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Compound of Interest

Compound Name: Disperse green 9

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Supercritical carbon dioxide (scCO₂) dyeing offers a sustainable and efficient alternative to conventional water-based dyeing methods for synthetic fibers, particularly polyester, using disperse dyes. This technology utilizes carbon dioxide in its supercritical state (above 31.1°C and 73.8 bar) as a dyeing medium.^[1] In this state, CO₂ exhibits properties of both a liquid and a gas, allowing it to dissolve non-polar disperse dyes and penetrate the polymer matrix of fibers effectively.^[2] This process eliminates the need for water, thereby eradicating wastewater effluent and reducing energy consumption as a drying step is not required.^[3]

Principle of Supercritical CO₂ Dyeing

The scCO₂ dyeing process is a three-component system involving the supercritical fluid (CO₂), the disperse dye, and the polymer fiber.^{[4][5]} The mechanism involves several key steps:

- **Dissolution of Dye:** The disperse dye dissolves in the supercritical CO₂, forming a mobile phase. The solubility of the dye is a critical factor and is dependent on the temperature and pressure (density) of the CO₂.^[6]
- **Transport to Fiber:** The dissolved dye is transported to the surface of the fiber.
- **Adsorption and Diffusion:** The supercritical CO₂ swells the polymer fibers, increasing the free volume and allowing the dye molecules to diffuse into the amorphous regions of the polymer.

[\[7\]](#)

- Fixation: Upon depressurization, the CO₂ returns to its gaseous state and loses its solvent power. The dye precipitates and becomes trapped within the fiber structure.[\[1\]](#)

Quantitative Data Summary

The effectiveness of scCO₂ dyeing is evaluated based on color strength (K/S), dye solubility, and fastness properties.

Table 1: Typical Operating Parameters for scCO₂ Dyeing of Polyester

Parameter	Range	Unit	Reference
Temperature	80 - 140	°C	[8] [9]
Pressure	10 - 30	MPa	[9]
Dyeing Time	30 - 120	minutes	[4] [10]
CO ₂ Flow Rate	20 - 40	mL/min	[6]
Dye Concentration	0.2 - 2.0	% owf*	[9] [11]

% on weight of fiber

Table 2: Solubility of Selected Disperse Dyes in Supercritical CO₂

Dye	Temperature (°C)	Pressure (MPa)	Solubility (mol/mol) (g/mL)	Reference
C.I. Disperse Red 60	120	25	1.13×10^{-4}	[6]
C.I. Disperse Red 60	80 - 120	11 - 23	10^{-6}	[12]
C.I. Disperse Red 73	70 - 130	14 - 26	$1.96 - 19.78 \times 10^{-6}$	[13]
C.I. Disperse Red 19	70 - 130	14 - 26	$1.51 - 2.63 \times 10^{-6}$	[13]
C.I. Disperse Orange S-RL	70 - 130	14 - 26	$1.49 - 2.49 \times 10^{-6}$	[13]

Table 3: Color Strength (K/S) and Fastness Properties of Polyester Dyed with Disperse Dyes in scCO₂

Dye	Temperature (°C)	Pressure (MPa)	Time (min)	K/S Value	Washing Fastness (ISO 105-C06)	Rubbing Fastness (Dry/Wet) (ISO 105-X12)	Light Fastness (ISO 105-B02)	Reference
Corangar Orange PE3330	120	20	60	Comparable to standard	4-5	4-5	Good	[9]
Corangar Red PE-3469	100	-	30-90	Equivalent to aqueous dyeing at 120°C	-	-	-	[11]
Corangar Blue PE-3648	100	-	30-90	Equivalent to aqueous dyeing at 120°C	-	-	-	[11]
C.I. Disperse Red 167	-	-	-	-	4-5	4-5	-	[14]

Fastness ratings are on a scale of 1 to 5, where 5 is the best.

Experimental Protocols

Protocol 1: Supercritical CO₂ Dyeing of Polyester Fabric

Objective: To dye polyester fabric with a disperse dye using a laboratory-scale supercritical fluid dyeing apparatus.

Materials and Equipment:

- Pre-scoured polyester fabric
- Disperse dye (e.g., C.I. Disperse Red 60)
- High-pressure autoclave (dyeing vessel)
- CO₂ cylinder (purity > 99.5%)
- High-pressure pump
- Heating system
- Stirrer or circulation system
- Acetone for rinsing

Procedure:

- Sample Preparation: A sample of polyester fabric (e.g., 10x25 cm) is wrapped around a perforated stainless steel tube.[\[4\]](#)
- Loading: The fabric sample and a defined amount of disperse dye powder are placed inside the autoclave.[\[4\]](#)
- Sealing and Purging: The vessel is sealed and purged with gaseous CO₂ to remove air.[\[4\]](#)
- Pressurization and Heating: Liquid CO₂ is pumped into the autoclave to reach the desired pressure (e.g., 25 MPa). The system is then heated to the target temperature (e.g., 120°C).
[\[4\]](#)[\[6\]](#)

- Dyeing: The temperature and pressure are maintained for the desired dyeing time (e.g., 60 minutes) with constant stirring or circulation of the supercritical fluid.[\[4\]](#)
- Cooling and Depressurization: The vessel is cooled to below the critical temperature of CO₂. The pressure is then slowly released, causing the CO₂ to transition to a gaseous state and the undissolved dye to precipitate.[\[1\]](#) The CO₂ can be collected for recycling.
- Sample Removal and Cleaning: The dyed fabric is removed from the autoclave. Any residual dye on the surface is removed by rinsing with acetone.[\[4\]](#)

Protocol 2: Evaluation of Color Strength (K/S)

Objective: To determine the color strength of the dyed fabric.

Equipment:

- Spectrophotometer with reflectance measurement capabilities

Procedure:

- The reflectance of the dyed fabric is measured at the wavelength of maximum absorption over the visible spectrum.
- The Kubelka-Munk equation is used to calculate the K/S value: $K/S = (1-R)^2 / 2R$ where R is the decimal fraction of the reflectance of the dyed fabric.[\[15\]](#)

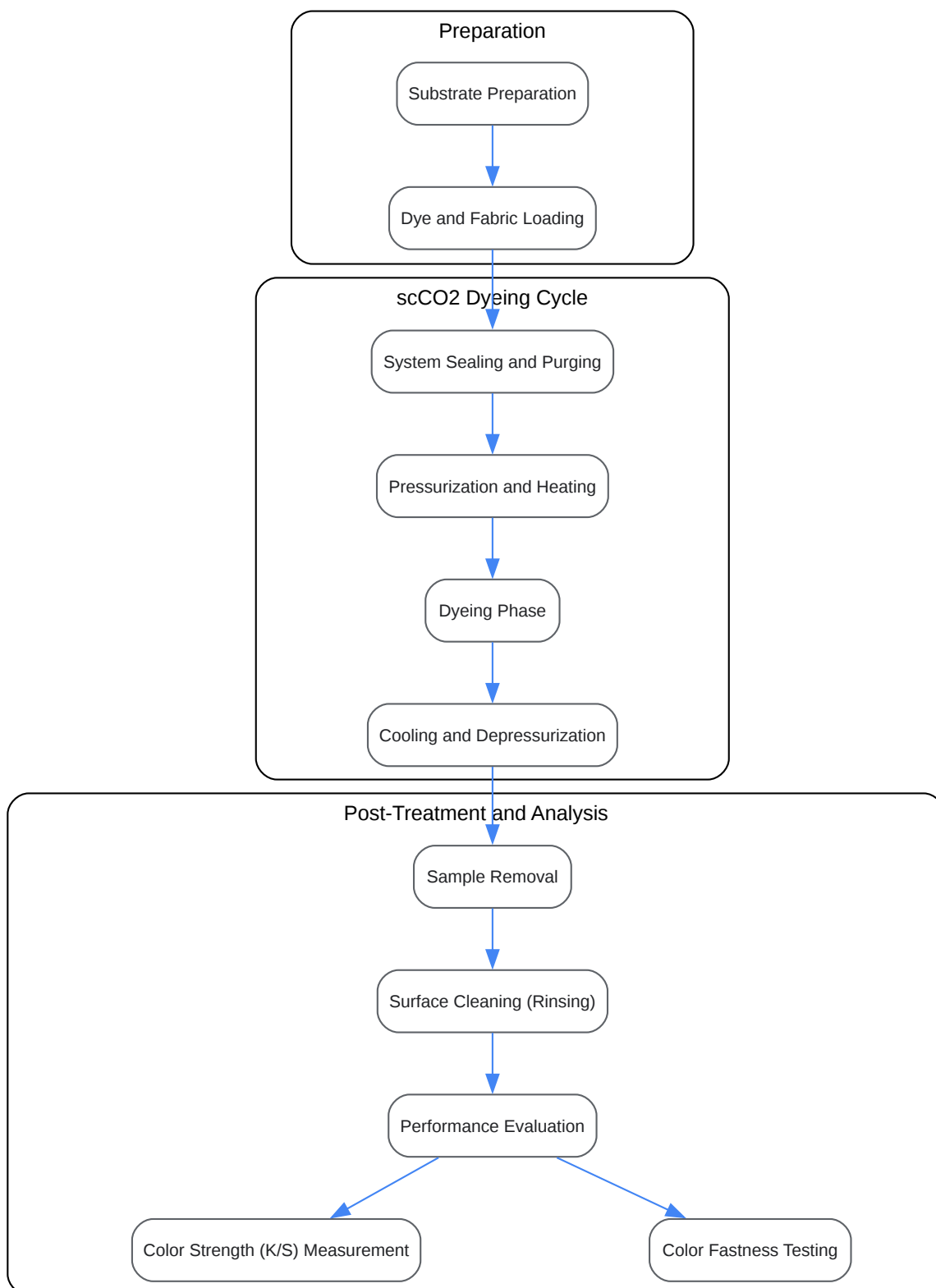
Protocol 3: Assessment of Color Fastness

Objective: To evaluate the resistance of the dyed fabric to washing, rubbing, and light.

Procedures:

- Washing Fastness: Follow the ISO 105-C06 standard test method.[\[11\]](#)
- Rubbing Fastness: Follow the ISO 105-X12 standard test method for both dry and wet rubbing.
- Light Fastness: Follow the ISO 105-B02 standard test method.[\[11\]](#)

Visualizations



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General experimental workflow for scCO₂ dyeing.



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Mechanism of disperse dye transport in scCO₂ dyeing.

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